

Introduction: Understanding the Core Attributes of a Key Bronchodilator

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Compound of Interest

Compound Name: *rel-(R,S)-Formoterol*

CAS No.: 532414-36-1

Cat. No.: B602121

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Formoterol Fumarate Dihydrate is a potent, long-acting beta-2 adrenergic agonist (LABA) pivotal in the management of asthma and chronic obstructive pulmonary disease (COPD).^[1] Its therapeutic efficacy is intrinsically linked to its physicochemical properties, which govern its stability, solubility, and delivery, particularly in inhalation formulations. As a crystalline powder, its solid-state characteristics are of paramount importance for drug development, from manufacturing and storage to aerosol performance and bioavailability.^[1]

This guide, intended for researchers and drug development professionals, provides a detailed examination of the essential physicochemical characteristics of Formoterol Fumarate Dihydrate. We will move beyond simple data presentation to explore the causality behind these properties and the experimental methodologies used to characterize them, offering a holistic view for formulation and analytical scientists.

Molecular Identity and Physical Characteristics

Formoterol Fumarate Dihydrate is the dihydrate salt of a 2:1 complex of formoterol, a synthetic phenylethanolamine derivative, and fumaric acid.^[2] It exists as a white to yellowish-white

crystalline powder.[2][3] The presence of two chiral centers in the formoterol molecule means it can exist in different stereoisomeric forms.[2]

Property	Value	Source
Chemical Name	(±)-2-hydroxy-5-[(1RS)-1-hydroxy-2-[[[(1RS)-2-(4-methoxyphenyl)-1-methylethyl]-amino]ethyl]formanilide fumarate dihydrate	[2]
Molecular Formula	(C ₁₉ H ₂₄ N ₂ O ₄) ₂ · C ₄ H ₄ O ₄ · 2H ₂ O	[2][4]
Molecular Weight	840.91 g/mol	[2][5]
CAS Number	183814-30-4	[2][4]
Appearance	White to yellowish-white solid/crystalline powder	[2][3][5]

Solubility Profile: A Critical Determinant of Formulation Strategy

The solubility of Formoterol Fumarate Dihydrate is a complex property, heavily influenced by the solvent system, pH, and temperature. A thorough understanding of its solubility is crucial for developing both solution-based formulations (e.g., nebulizer solutions) and solid dosage forms where dissolution is a rate-limiting step.

Aqueous and pH-Dependent Solubility

Formoterol Fumarate Dihydrate is described as slightly soluble in water.[2][6] Its aqueous solubility is highly dependent on pH, a direct consequence of its acidic and basic functional groups. The molecule has two primary pKa values, approximately 7.9-8.6 (phenolic group) and 9.2-9.8 (amine group).[1][3][7][8] This dual nature means that its solubility increases significantly in both highly acidic and highly basic conditions, away from its isoelectric point.[1][7]

Solubility in Organic and Mixed Solvents

Its solubility varies across different organic solvents, which is a key consideration for processing, purification, and the preparation of advanced drug delivery systems like nanoparticles. It is reported to be soluble in methanol, sparingly soluble in ethanol, and practically insoluble in solvents like acetone and diethyl ether.[\[1\]](#)[\[6\]](#)

The use of co-solvents like ethanol and methanol with water can exponentially increase solubility.[\[1\]](#)[\[7\]](#) However, an interesting phenomenon occurs with ethanol; at volume fractions greater than 50%, a decrease in solubility is observed, likely due to the formation of a less soluble ethanolate solvate.[\[1\]](#)[\[7\]](#)

Solvent/Condition	Solubility (at 25°C unless noted)	Source
Water (pH ~6.4)	1.16 ± 0.02 mg/mL; 1.5 g/L (1.5 mg/mL)	[1] [7] [8]
Aqueous Solution (pH 3.0)	Significantly higher than at neutral pH	[2] [9]
Aqueous Solution (pH 5.0-7.0)	Lower solubility than at pH 3.0	[2]
Methanol	Soluble	[1] [6]
Ethanol	Sparingly Soluble	[1] [6]
2-Propanol	Slightly Soluble	[6]
Acetone	0.063 ± 0.004 mg/mL	[1]
Diethyl Ether	Practically Insoluble	[1]
DMSO	Slightly Soluble (Sonication helps)	[5]

Thermal Behavior and Solid-State Stability

Thermal analysis is essential for determining the stability of the dihydrate form and for identifying potential phase transitions during manufacturing processes like milling or drying.

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are the primary tools for this evaluation.

The DSC thermogram of Formoterol Fumarate Dihydrate is characteristic, typically showing a bimodal endotherm.^[1] The first, often broad peak around 104-111°C, corresponds to the loss of the two water molecules of hydration.^{[1][10]} This is immediately followed by a sharper endotherm with an onset around 130-140°C, which is attributed to the melting of the resulting anhydrous form.^{[1][6][10]} Above 150°C, thermal decomposition begins.^[1]

TGA analysis confirms this behavior, showing a weight loss of approximately 4.4%, which corresponds closely to the theoretical water content of the dihydrate (4.2%).^[10] This dehydration event occurs at temperatures consistent with the first endotherm observed in the DSC scan.^[10]

Thermal Property	Observed Value/Range	Technique	Source
Dehydration Endotherm	~104°C - 111°C	DSC	^{[1][10]}
Melting Endotherm	~130°C - 140°C	DSC	^{[1][6][10]}
Water Content	~4.2% - 4.4%	TGA	^[10]
Decomposition	Begins > 150°C	DSC	^[1]

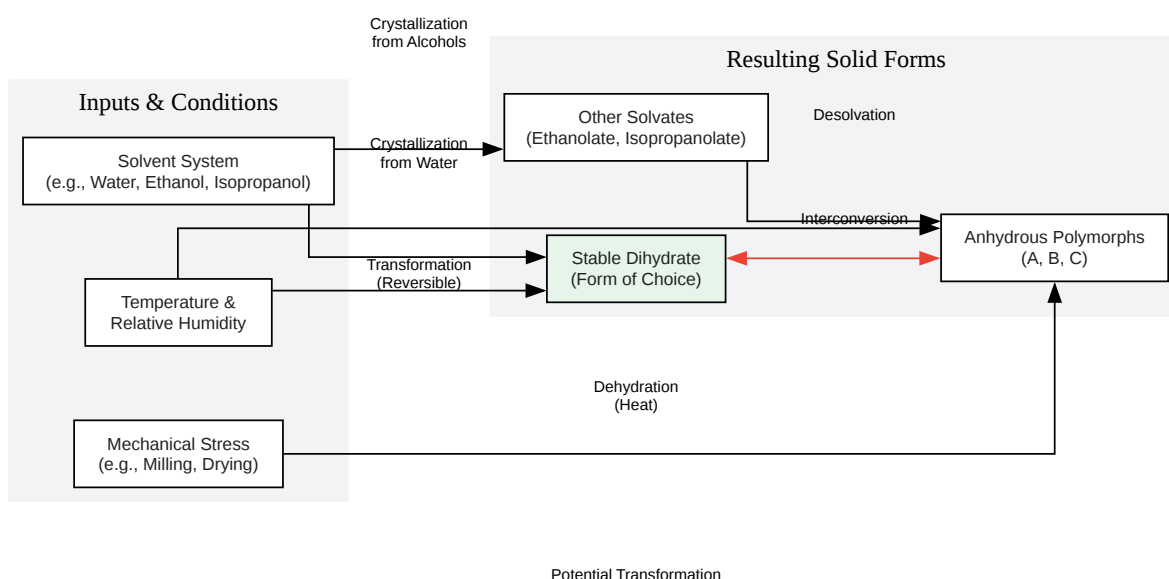
Crystallinity, Polymorphism, and Solvation

The solid-state form of an active pharmaceutical ingredient (API) can significantly impact its stability and dissolution rate. Formoterol Fumarate Dihydrate is a crystalline material, which is confirmed by the presence of multiple sharp peaks in its X-Ray Powder Diffraction (XRPD) pattern.^[1]

The molecule is known to be a prolific solvate former. Polymorph screening studies have identified several crystalline forms, including three anhydrous polymorphs, the dihydrate, a diethanolate, a di-isopropanolate, and a dibenzylalcoholate.^{[10][11]} Thermodynamic stability testing has shown that the dihydrate is the most stable solid form under ambient conditions, largely due to an efficient hydrogen-bonding network between the formoterol, fumarate, and

water molecules that results in a well-packed, stable crystal structure.[10] This makes the dihydrate the preferred form for pharmaceutical development.

The potential for conversion between these forms underscores the need for strict control over manufacturing processes, particularly those involving different solvents or temperatures, to ensure the consistent delivery of the stable dihydrate form.



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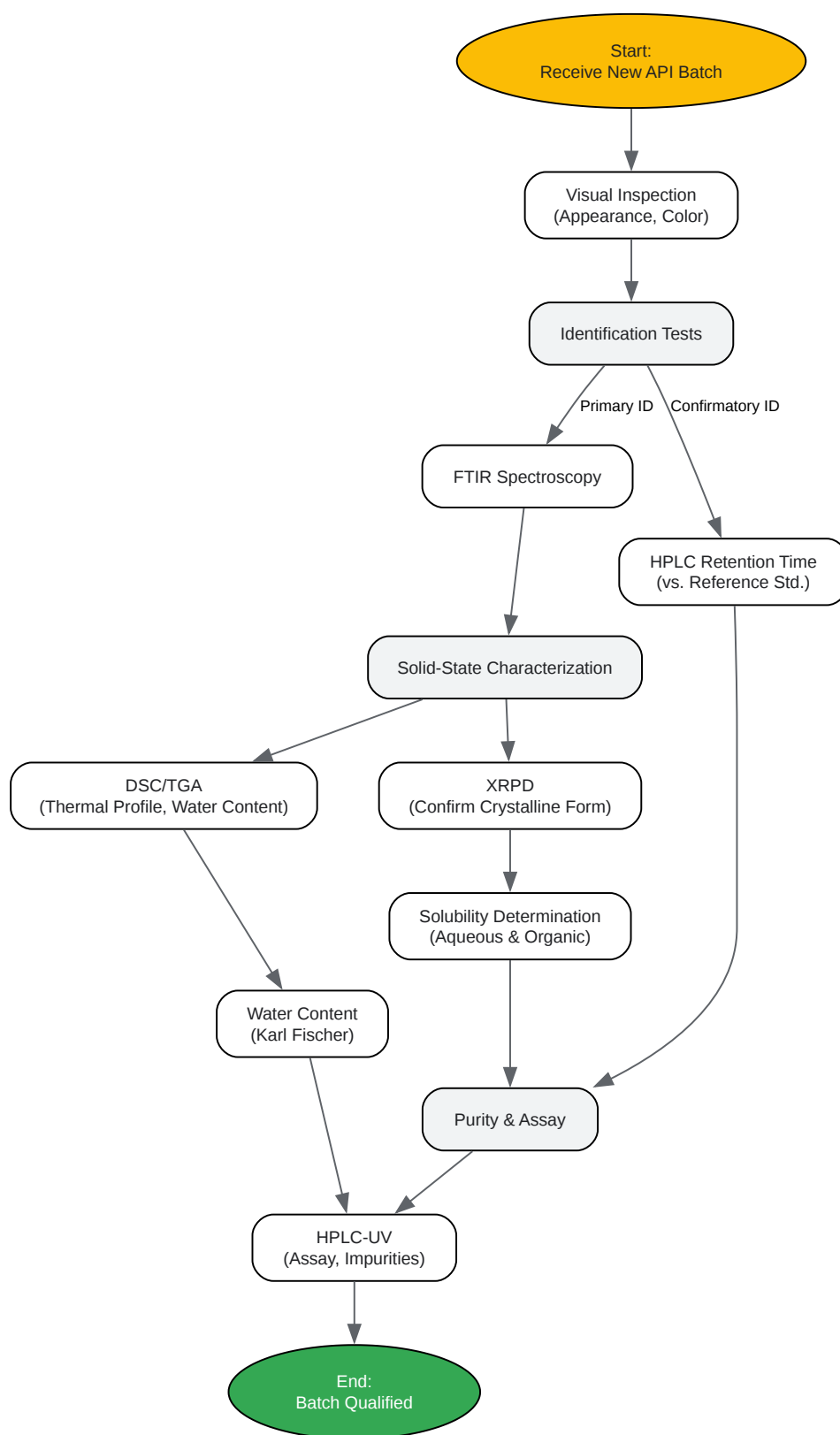
Caption: Relationship between conditions and solid forms of Formoterol Fumarate.

Key Analytical Protocols and Methodologies

To ensure the quality, consistency, and stability of Formoterol Fumarate Dihydrate, a suite of analytical techniques is employed. The following protocols are foundational for its characterization.

Workflow for Physicochemical Characterization

A logical workflow ensures that all critical parameters of a new batch of API are systematically evaluated. This process validates the material's identity, purity, and physical form, confirming its suitability for formulation development.



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Caption: Systematic workflow for API characterization.

Protocol: Solubility Determination (Shake-Flask Method)

This protocol determines the equilibrium solubility of the compound in a given solvent system.

- **Preparation:** Add an excess amount of Formoterol Fumarate Dihydrate powder to a known volume of the desired solvent (e.g., phosphate buffer pH 7.4, methanol) in a sealed, clear glass vial. The excess solid is crucial to ensure saturation.
- **Equilibration:** Place the vials in a shaker or rotator bath maintained at a constant temperature (e.g., 25°C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[1\]](#)
- **Phase Separation:** After equilibration, allow the samples to stand undisturbed for a short period to let the undissolved solids settle.
- **Sampling & Filtration:** Carefully withdraw an aliquot from the clear supernatant. Immediately filter the aliquot through a chemically inert membrane filter (e.g., 0.45 µm PVDF for aqueous or PTFE for organic) to remove any undissolved particles.[\[1\]](#)
- **Quantification:** Dilute the filtered sample appropriately and analyze the concentration of formoterol using a validated HPLC-UV method.[\[1\]](#) Calculate the solubility in mg/mL or g/L.

Protocol: Purity and Assay by RP-HPLC

This method is used to quantify the amount of Formoterol Fumarate Dihydrate (assay) and detect any related impurities. The following is based on a typical pharmacopeial method.[\[12\]](#)

- **Mobile Phase Preparation:**
 - **Buffer (pH 6.0):** Prepare a solution containing 6.1 g/L of monobasic sodium phosphate and 1.0 g/L of dibasic sodium phosphate dihydrate in water.[\[12\]](#)
 - **Mobile Phase:** Use a gradient mixture of the Buffer and Acetonitrile as specified in the monograph.[\[12\]](#)
- **Standard Solution Preparation:** Prepare a standard solution of USP Formoterol Fumarate Reference Standard (RS) at a known concentration (e.g., 0.2 mg/mL) in a suitable diluent (e.g., Acetonitrile/Buffer 16:84).[\[12\]](#)

- Sample Solution Preparation: Prepare a sample solution of the Formoterol Fumarate Dihydrate batch at the same concentration as the standard solution.[\[12\]](#)
- Chromatographic Conditions:
 - Column: C18, 4.6-mm × 15-cm; 5-μm packing (L7 type).[\[12\]](#)
 - Detector: UV at 214 nm.[\[9\]](#)[\[12\]](#)
 - Flow Rate: 1.0 mL/min.[\[12\]](#)
 - Injection Volume: 10 μL.[\[12\]](#)
- Analysis & Calculation: Inject the standard and sample solutions. Identify the formoterol peak based on the retention time of the standard. Calculate the assay percentage by comparing the peak area of the sample to the peak area of the standard.[\[12\]](#) Impurities are identified and quantified based on their relative retention times and response factors.

Stability and Storage

Given its hydrated nature and potential for solid-state transformations, proper storage is critical. Formoterol Fumarate Dihydrate should be preserved in well-closed, light-resistant containers at controlled room temperature.[\[5\]](#)[\[6\]](#)[\[12\]](#) Solutions prepared in DMSO for experimental use may be stored at -20°C for up to 3 months.[\[6\]](#)

Conclusion

The physicochemical properties of Formoterol Fumarate Dihydrate—particularly its solubility, thermal stability, and solid-state form—are deeply interconnected and foundational to its successful development as a pharmaceutical product. The dihydrate is the thermodynamically stable form, but its potential to convert to various anhydrides or solvates necessitates rigorous analytical control throughout the manufacturing lifecycle. The protocols and data presented in this guide provide a framework for researchers and developers to understand, characterize, and control this critical API, ensuring the consistent delivery of a safe and effective medication to patients.

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